

# 3'-Hydroxyflavanone: Laboratory Safety & Disposal Protocol

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## Compound of Interest

Compound Name: 3'-Hydroxyflavanone

CAS No.: 92496-65-6

Cat. No.: B1229330

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## Executive Summary & Chemical Identity[1]

Disposal is not merely a janitorial task; it is the final, critical step of the experimental lifecycle. For **3'-Hydroxyflavanone** (a flavonoid derivative often used as a synthetic intermediate or bioactive reference standard), improper disposal risks regulatory non-compliance and environmental contamination.

While flavonoids are naturally occurring, pure synthetic standards must be treated as hazardous chemical waste due to their high concentration and potential for respiratory or ocular irritation. This guide outlines the Non-Halogenated Organic Waste protocol required for this compound.

## Chemical Profile & Physical Properties

Note: Always verify against the specific Safety Data Sheet (SDS) of your lot, as synthesis impurities may alter hazards.

Property	Data	Relevance to Disposal
Chemical Name	3'-Hydroxyflavanone	Class: Flavonoid / Phenol derivative
CAS Number	Varies by isomer (Generic Flavanone: 487-26-3)	Not P-listed or U-listed (RCRA).[1]
Physical State	Solid (Crystalline Powder)	Dust explosion hazard if aerosolized.
Solubility	Soluble in DMSO, MeOH, EtOH; Insoluble in Water	Do not pour down sink. Segregate into organic streams.
Acidity (pKa)	~9-10 (Phenolic OH)	Weakly acidic; compatible with general organic waste.
Incompatibilities	Strong Oxidizing Agents	Risk of fire/reaction. Keep away from nitric/perchloric acid waste.

## Strategic Risk Assessment (The "Why")

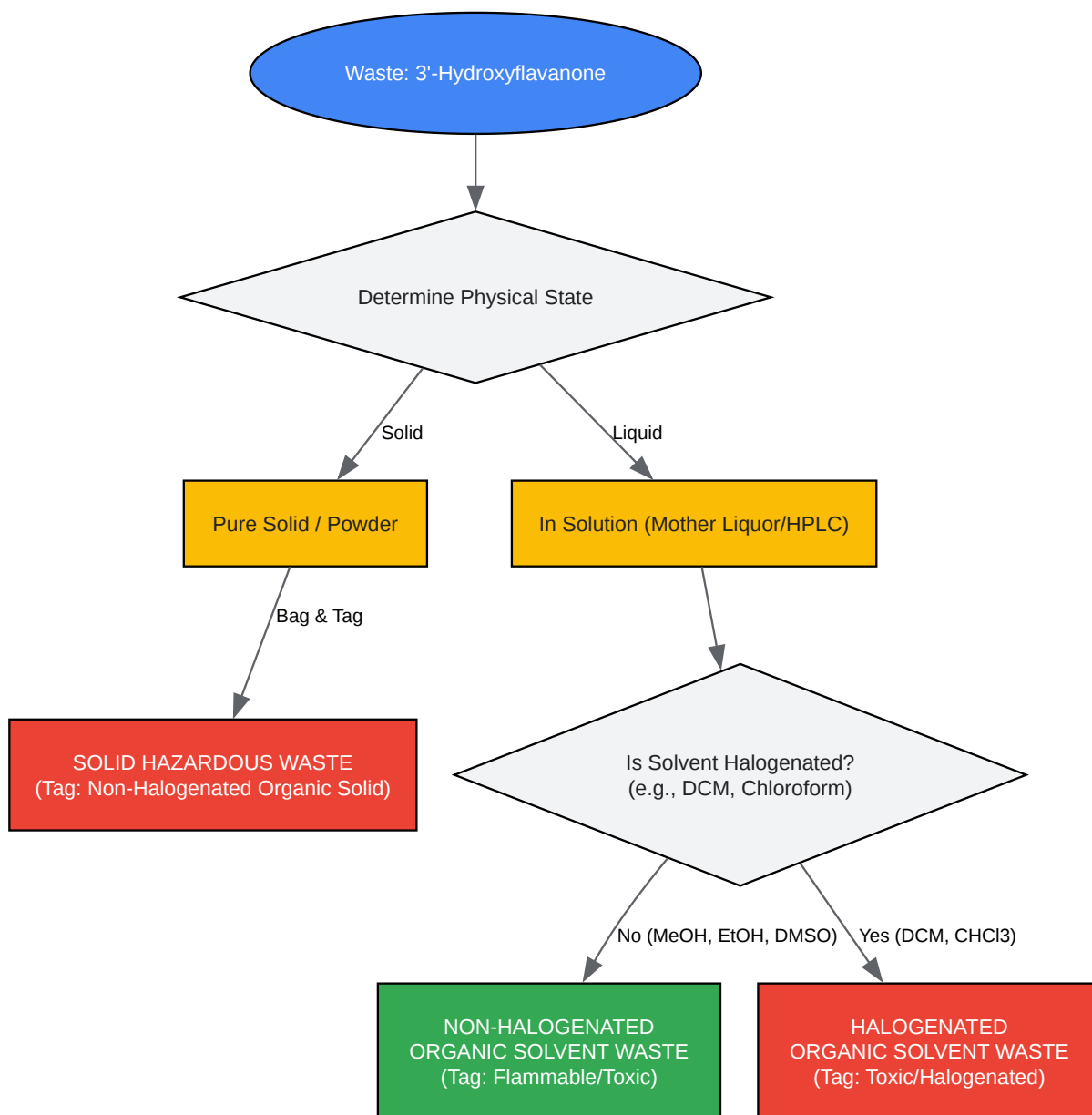
To ensure safety, we must understand the causality behind the disposal logic.

- Regulatory Classification (RCRA - USA): **3'-Hydroxyflavanone** is not a specifically listed hazardous waste (like Benzene or Cyanides). However, it is regulated based on characteristics:
  - Ignitability (D001): If dissolved in flammable solvents (Ethanol/Methanol).
  - Toxicity: While acute toxicity is generally low, phenolic compounds can be toxic to aquatic life.
- Chemical Hygiene: As a phenol derivative, it can cause skin sensitization and eye irritation. It must never be disposed of in regular trash (municipal waste) to protect downstream waste handlers.

- Segregation Logic: The molecule contains Carbon, Hydrogen, and Oxygen. It contains NO Halogens (Fluorine, Chlorine, Bromine). Therefore, it must be routed to Non-Halogenated waste streams to minimize incineration costs and prevent the formation of dioxins during disposal.

## Waste Stream Decision Matrix

The following logic gate determines the correct disposal path based on the state of the chemical.



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Figure 1: Decision matrix for segregating **3'-Hydroxyflavanone** waste. Note that the solvent determines the liquid waste stream.

## Detailed Disposal Protocols

## Protocol A: Solid Waste (Pure Substance)

Use this for expired shelf-life chemicals, weighing boat residues, or contaminated spill debris.

- PPE Requirement: Nitrile gloves, lab coat, safety glasses. If generating dust, use a fume hood or N95 respirator.
- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or a dedicated "Solid Waste" drum.
- Transfer:
  - Transfer the solid carefully to avoid aerosolization.
  - Do not mix with oxidizers (e.g., nitrates, permanganates) in the solid waste bin.
- Labeling:
  - Attach a Hazardous Waste Tag.[\[2\]](#)[\[3\]](#)
  - Chemical Name: "**3'-Hydroxyflavanone**".[\[1\]](#)[\[4\]](#)[\[5\]](#)
  - Hazard Checkbox: "Irritant" and "Toxic" (precautionary).
  - Constituents: "100%".

## Protocol B: Liquid Waste (Solutions)

Use this for reaction mixtures, HPLC effluent, or stock solutions.

- Solvent Identification: Check the solvent.
  - If Methanol/Ethanol/DMSO: Use Non-Halogenated Carboy.
  - If Dichloromethane/Chloroform: Use Halogenated Carboy.
- Compatibility Check: Ensure the waste carboy does not contain active acids (Nitric Acid) or bases that could react exothermically with the organic solvent.

- Transfer: Use a funnel. Fill carboy only to 90% capacity to allow for vapor expansion.
- Record Keeping: Log the volume and concentration of **3'-Hydroxyflavanone** on the carboy's accumulation log sheet.

## Emergency Spill Response

In the event of a spill, immediate containment is necessary to prevent tracking the chemical across the lab.



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Figure 2: Workflow for managing a minor laboratory spill (<50g).

### Step-by-Step Spill Cleanup:

- Isolate: Alert nearby personnel.
- Dampen: If the spill is dry powder, gently cover with paper towels dampened with water or ethanol. This prevents dust from becoming airborne during cleanup (Critical Step).[6]
- Collect: Scoop the damp material using a plastic dustpan or stiff card.
- Decontaminate: Wipe the surface with 70% Ethanol or soap and water to remove residue.
- Dispose: Place all paper towels, gloves, and scoop residue into a clear plastic bag, seal it, and place it in the Solid Hazardous Waste container.

## References & Authority

- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273. (Defines hazardous waste characteristics and generator responsibilities).

- American Chemical Society (ACS). Identifying and Evaluating Hazards in Research Laboratories. (Standard for risk assessment and chemical hygiene).
- PubChem. Compound Summary: Flavanone Derivatives. (Source for physical properties and general toxicity data).<sup>[7][8]</sup>
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard (HCS). (Mandates SDS availability and labeling).

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